Beyond Spectral Deduction: Definitive Structural Validation of 3-Cyclohexyl-1-methylpiperazine

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Compound of Interest

Compound Name:	*3-Cyclohexyl-1-methylpiperazine*
CAS No.:	*1184916-33-3*
Cat. No.:	*B2682259*

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Executive Summary: The "Flexible Ring" Challenge

In drug discovery, the piperazine scaffold is a privileged pharmacophore, yet its conformational flexibility presents a distinct analytical challenge.[1] For **3-Cyclohexyl-1-methylpiperazine**, the presence of a bulky cyclohexyl group at the C3 position creates a stereochemical anchor, theoretically locking the piperazine ring into a preferred chair conformation. However, relying solely on solution-state NMR (

H,

C, NOESY) yields time-averaged data that can mask rapid ring inversions and fail to distinguish absolute stereochemistry (R vs. S) without chiral derivatization.

This guide outlines the protocol for validating this structure using Single-Crystal X-ray Diffraction (SC-XRD) as the "Gold Standard," objectively comparing its resolution power against traditional spectroscopic methods.

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Comparative Analysis: SC-XRD vs. Spectroscopic Alternatives

While Mass Spectrometry (MS) confirms identity and NMR confirms connectivity, only SC-XRD provides the atomic-resolution coordinates necessary for Structure-Based Drug Design (SBDD).

Table 1: Performance Comparison of Structural Validation Methods

Feature	High-Res Mass Spec (HRMS)	NMR (H, NOESY)	SC-XRD (Gold Standard)
Primary Output	Molecular Formula ( )	Connectivity & Relative Stereochemistry	Absolute 3D Atomic Coordinates
Stereochemistry	None	Relative (often ambiguous for flexible rings)	Absolute (R/S determination)
Conformation	None	Time-averaged (solution state)	Precise (Solid-state geometry)
Sample State	Liquid/Gas	Solution	Single Crystal (Solid)
Limit of Detection	Picogram	Milligram	Crystal size > 0.1 mm
Blind Spots	Isomers indistinguishable	Signal overlap; Ring flipping averaging	Crystal packing forces may distort slightly

Why SC-XRD is Critical for This Molecule

3-Cyclohexyl-1-methylpiperazine possesses two saturated six-membered rings.

- Steric Bulk: The cyclohexyl group will strictly prefer an equatorial position to avoid high-energy 1,3-diaxial interactions.

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- Nitrogen Inversion: The N1-methyl group can rapidly invert in solution (NMR timescale), blurring the distinction between axial and equatorial conformers. SC-XRD captures the molecule in a static, low-energy state, defining the precise vector of the N-methyl lone pair—critical for predicting receptor binding interactions.

Experimental Protocol: From Oil to Crystal

Free-base **3-Cyclohexyl-1-methylpiperazine** is likely an oil or low-melting solid due to its aliphatic nature and lack of hydrogen-bond donors/acceptors that facilitate rigid packing. Direct crystallization of the free base is rarely successful.

Step 1: Salt Screen Synthesis (The "Crystallizability" Hack)

To induce lattice formation, convert the base into a salt. The increased ionic interactions and hydrogen bonding potential stabilize the lattice.

- Reagents:
  - Picric Acid: Forms highly crystalline picrates (Caution: Explosive when dry).
  - Fumaric Acid: Good for pharmaceutically relevant salts; forms H-bond networks.
  - Hydrochloric Acid: Standard, but hygroscopicity can be an issue.

Recommended Protocol (Fumarate Salt):

- Dissolve 50 mg of **3-Cyclohexyl-1-methylpiperazine** in 0.5 mL ethanol.
- Add 1.0 equivalent of fumaric acid dissolved in warm ethanol.
- Mix and allow to cool slowly. If precipitate forms immediately, redissolve with minimal heat and add drops of diethyl ether until turbid.

Step 2: Crystal Growth (Vapor Diffusion)

- Method: Sitting Drop Vapor Diffusion.

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- Inner Well: 10 mg of the salt in 200

  L Methanol.

- Outer Well: 500

  L Diethyl Ether (Antisolvent).

- Mechanism: Ether slowly diffuses into the methanol, gradually lowering solubility and promoting ordered nucleation rather than amorphous precipitation.

Step 3: Data Collection & Refinement

- Mounting: Select a crystal with sharp edges (approx.

  mm). Mount on a Kapton loop using Paratone oil.

- Temperature: Collect data at 100 K (cryo-cooling) to minimize thermal vibration of the flexible cyclohexyl ring.

- Target Metrics:

  - (Data quality).[1][2][3]

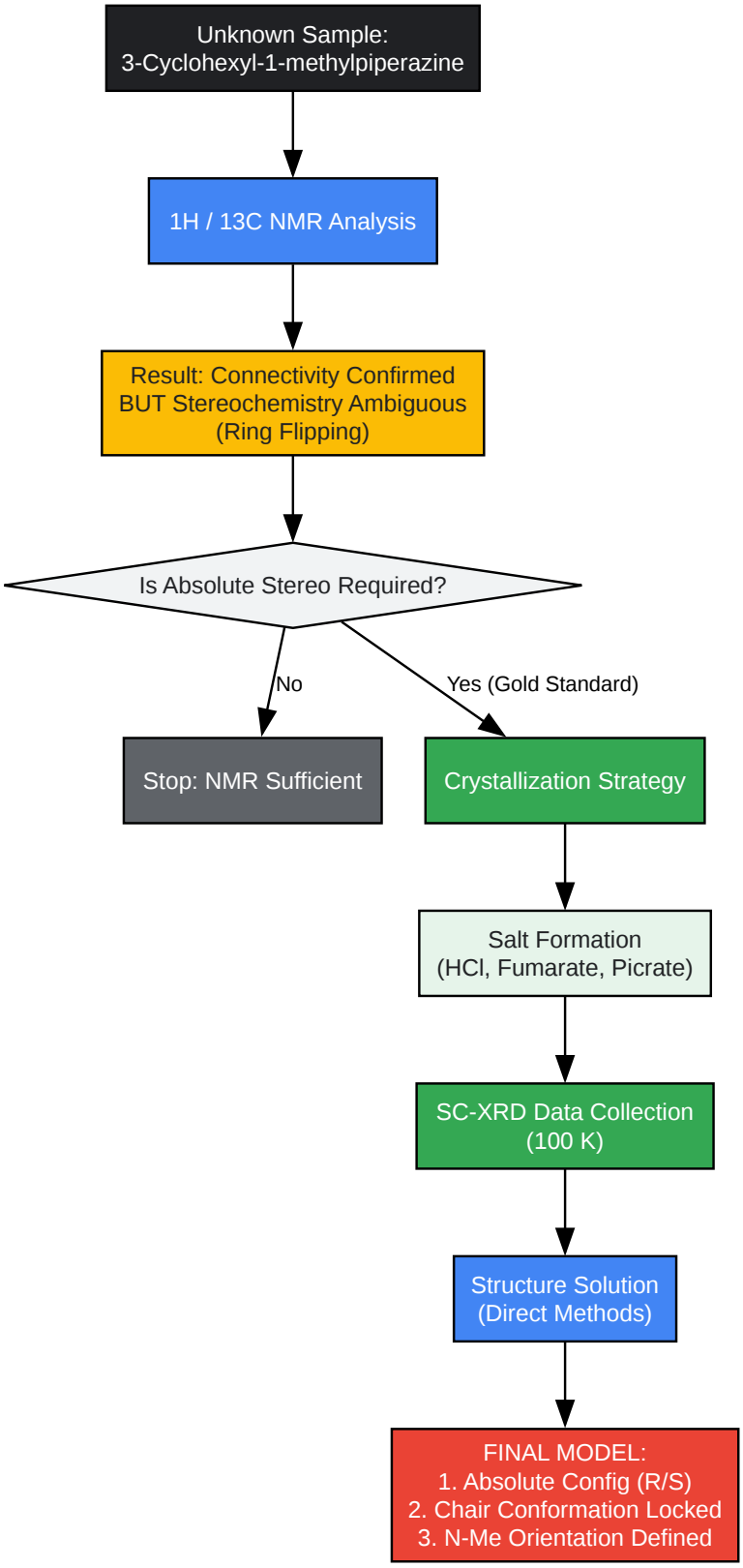
  - Resolution < 0.8 Å (Atomic resolution).

  - Flack Parameter: If using a heavy atom salt (e.g., HBr), a Flack parameter near 0.0 confirms absolute stereochemistry; near 1.0 indicates the inverted structure.

Visualizing the Workflow

The following diagram illustrates the critical decision path for validating the structure, highlighting where SC-XRD resolves ambiguities that NMR cannot.

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Caption: Workflow for resolving stereochemical ambiguity. While NMR confirms connectivity, salt formation and SC-XRD are required to definitively lock and map the 3D conformation.

Structural Analysis: What the Data Will Show

Upon solving the structure, the researcher should verify three specific geometric parameters to validate the compound's integrity.

A. The "Double Chair" Topology

Both the piperazine and cyclohexyl rings should adopt chair conformations.

- Validation Check: Calculate the Cremer-Pople puckering parameters. For an ideal chair,

  should be close to

  or

  .

- Significance: Deviations toward a "boat" or "twist-boat" usually indicate crystal packing stress or incorrect structure solution.

B. Equatorial Locking at C3

The bond connecting the piperazine C3 to the cyclohexyl ring must be equatorial.

- Why: An axial cyclohexyl group would introduce severe steric clash (approx. 1.7 kcal/mol penalty).

- Observation: In the crystal lattice, look for the C2-C3-C(cyclohexyl)-C(cyclohexyl) torsion angle. It should be anti-periplanar (approx. 180°).

C. The N-Methyl Orientation (N1)

This is the most variable feature.

- Free Base: The N-methyl often prefers the equatorial position, but lone-pair repulsion can force it axial.

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- Salt Form: If protonated (e.g., HCl salt), the N1 nitrogen becomes quaternary (if diprotonated) or remains tertiary (if monoprotonated at the more basic N4).
- Critical Insight: If the N1-Methyl is axial in the solid state, it suggests a specific "anomeric-like" effect or packing force that NMR would miss entirely.

References

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